

# Spectroscopic analysis of "Bis-isopropylamine dinitrato platinum II" (NMR, IR, UV-Vis)

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## Compound of Interest

Compound Name: *Bis-isopropylamine dinitrato  
platinum II*

Cat. No.: *B1214502*

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## Spectroscopic Analysis of Platinum(II) Amine Complexes: A Technical Guide

An In-depth Examination of Bis-isopropylamine dinitrato platinum(II) and its Analogs using NMR, IR, and UV-Vis Spectroscopy

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific experimental spectroscopic data for "**Bis-isopropylamine dinitrato platinum II**" is not readily available in published literature. This guide provides a comprehensive overview of the spectroscopic techniques used to characterize this class of compounds, employing representative data and protocols for the closely related and well-studied analog, cis-diamminedinitratoplatinum(II). This approach illustrates the principles and methodologies applicable to the target compound.

## Introduction

Platinum(II) complexes are a cornerstone of modern medicinal chemistry, most notably for their application as anticancer agents. The biological activity of these compounds is intrinsically linked to their stereochemistry and the nature of their ligands. A thorough spectroscopic characterization is therefore essential for confirming the structure, purity, and stability of newly synthesized platinum(II) complexes like "**Bis-isopropylamine dinitrato platinum II**". This

technical guide details the application of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy for the comprehensive analysis of such compounds.

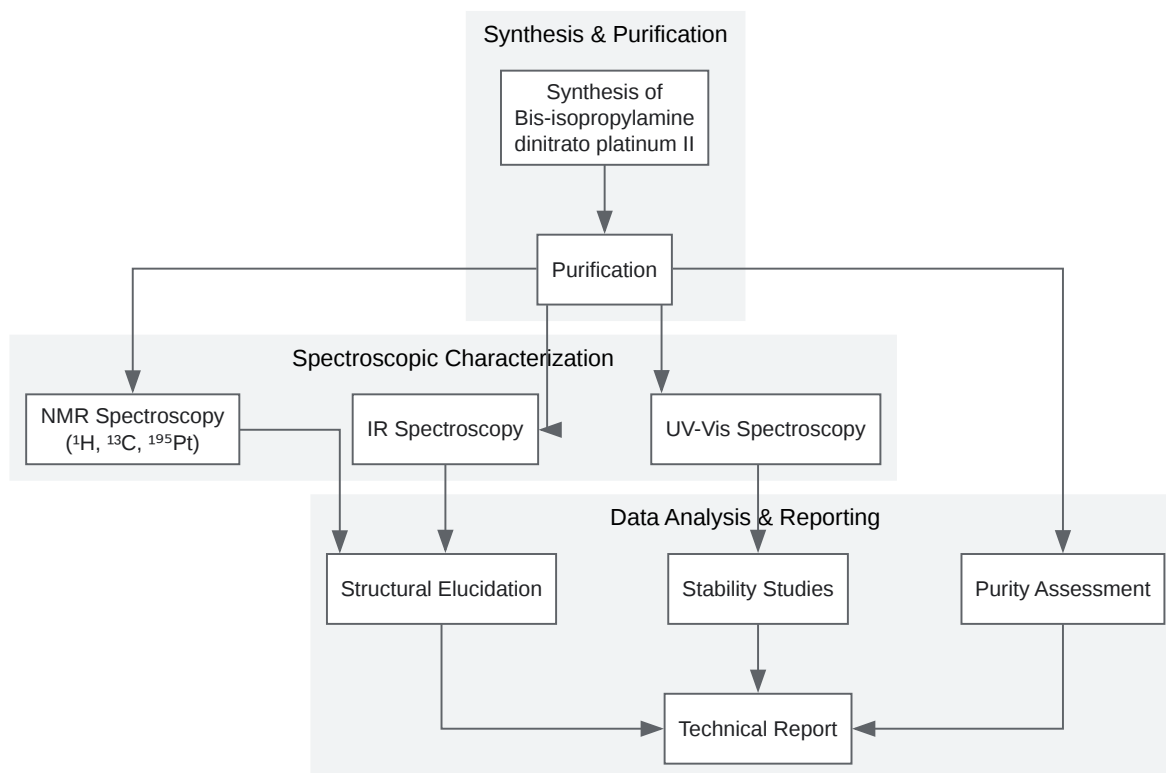
## Core Spectroscopic Techniques

The combination of NMR, IR, and UV-Vis spectroscopy provides a holistic view of the molecular structure and electronic properties of platinum(II) complexes.

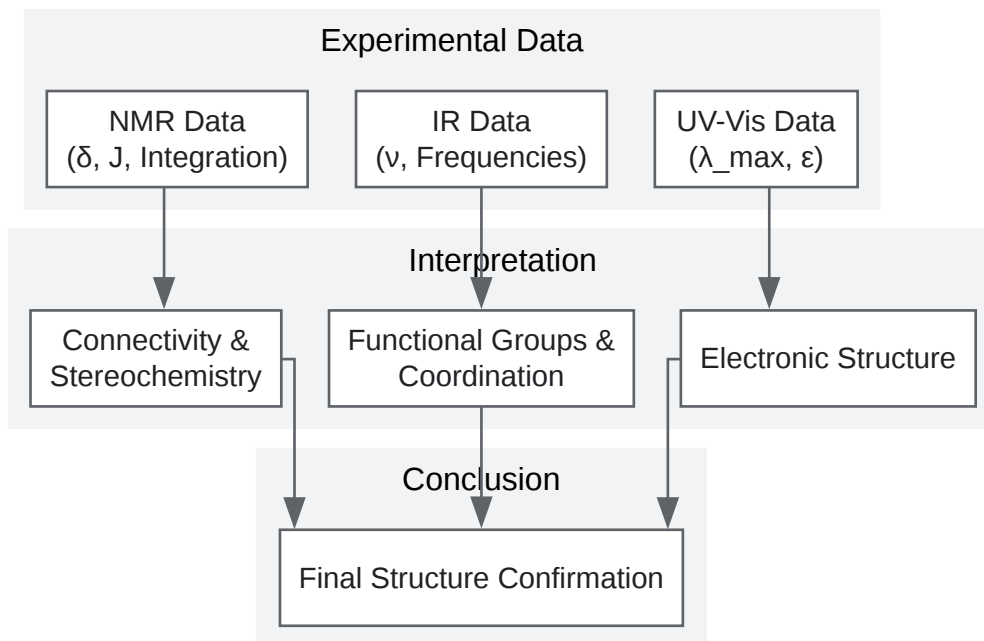
- Nuclear Magnetic Resonance (NMR) Spectroscopy provides detailed information about the molecular structure in solution, including the connectivity of atoms and the stereochemistry of the complex.  $^1\text{H}$ ,  $^{13}\text{C}$ ,  $^{15}\text{N}$ , and  $^{195}\text{Pt}$  NMR are all valuable techniques for studying these compounds.
- Infrared (IR) Spectroscopy is used to identify the functional groups present in the molecule by measuring the absorption of infrared radiation, which excites molecular vibrations. It is particularly useful for identifying the coordination of ligands to the platinum center.
- Ultraviolet-Visible (UV-Vis) Spectroscopy probes the electronic transitions within the molecule. It is used to study the electronic structure of the complex and can be employed to monitor reactions and assess the stability of the compound in solution.

The general workflow for the spectroscopic analysis of a newly synthesized platinum(II) complex is outlined below.

## General Workflow for Spectroscopic Analysis



## Logical Flow of Spectroscopic Data Interpretation



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